

Application Note: Quantitative Cysteine Reactivity Profiling using IA-Alkyne Labeling and Mass Spectrometry

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Compound of Interest

Compound Name: IA-Alkyne
Cat. No.: B15616403

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Introduction

The study of cysteine reactivity within the proteome provides critical insights into protein function, regulation, and drug-target engagement. Cysteine residues are often involved in catalytic activity, metal binding, and are susceptible to various post-translational modifications (PTMs) that can modulate protein function. Iodoacetamide-Alkyne (**IA-Alkyne**) is a chemical probe that enables the selective labeling of reactive cysteine residues.^[1] This labeling strategy, coupled with click chemistry and quantitative mass spectrometry, offers a powerful platform for profiling cysteine reactivity across the proteome.^{[2][3][4][5]} This application note provides detailed protocols and data for the application of **IA-Alkyne** in quantitative chemoproteomic workflows.

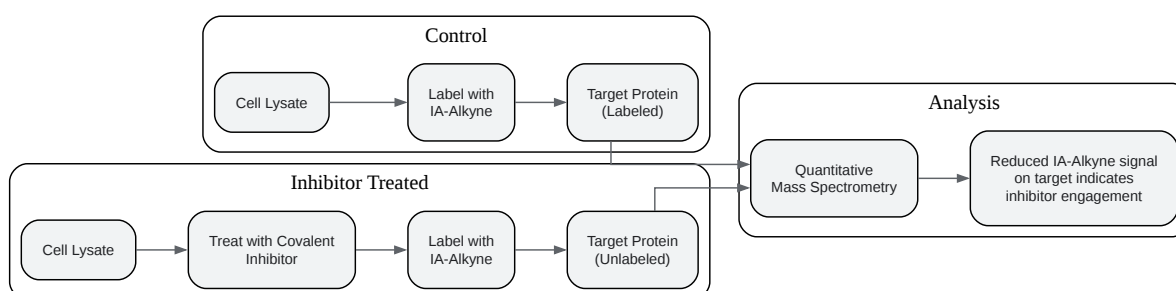
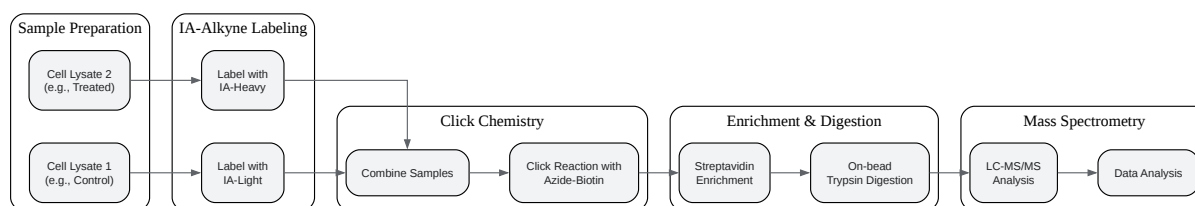
Principle of the Method

The workflow is based on a two-step labeling strategy. First, reactive cysteine residues in proteins are covalently modified with **IA-Alkyne**. The iodoacetamide group reacts with the

nucleophilic thiol group of cysteine residues.[6] Subsequently, a reporter tag, such as biotin or a fluorescent dye, is attached to the alkyne handle via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, commonly known as click chemistry.[7][8] This allows for the enrichment and identification of labeled proteins and peptides by mass spectrometry. For quantitative analysis, stable isotope-labeled versions of the **IA-Alkyne** probe (e.g., IA-light and IA-heavy) can be utilized to compare cysteine reactivity between different biological samples.[2][3][4][5]

Experimental Workflow

The overall experimental workflow for quantitative cysteine reactivity profiling using **IA-Alkyne** is depicted below.



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